

Part 1: Chemical Identity and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-4,6-dichloronicotinamide

Cat. No.: B13653695

[Get Quote](#)

The precise compound "**2-Amino-4,6-dichloronicotinamide**" is a specific isomer within a family of dichlorinated aminonicotinamides. It is crucial to distinguish it from its isomers, as the position of the amino and chloro groups significantly influences its chemical reactivity and biological activity.

A closely related isomer, 4-Amino-2,6-dichloronicotinamide, has the registered CAS number 918898-03-0.[1] The molecular formula for this compound is $C_6H_5Cl_2N_3O$, with a molecular weight of approximately 206.03 g/mol .

For the purpose of this guide, we will also draw comparative data from the extensively studied precursor, 2-Amino-4,6-dichloropyrimidine (CAS: 56-05-3), as it shares a similar heterocyclic core and reactivity patterns.[2]

Table 1: Physicochemical Properties of Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)
4-Amino-2,6-dichloronicotinamide	918898-03-0	C ₆ H ₅ Cl ₂ N ₃ O	206.03	Not specified	Not specified
2-Amino-4,6-dichloropyrimidine	56-05-3	C ₄ H ₃ Cl ₂ N ₃	163.99	White to brown crystalline powder	218.0-225.0
2-Amino-4,6-dichloronicotinic acid	1864073-67-5	C ₆ H ₄ Cl ₂ N ₂ O ₂	207.01	Not specified	Not specified

Data compiled from multiple sources.[3]

Solubility Profile

Compounds in this class generally exhibit poor solubility in water but are soluble in organic solvents such as acetone and toluene.[4] For analytical purposes, deuterated solvents like DMSO-d₆ are commonly used.[5]

Part 2: Synthesis and Mechanistic Insights

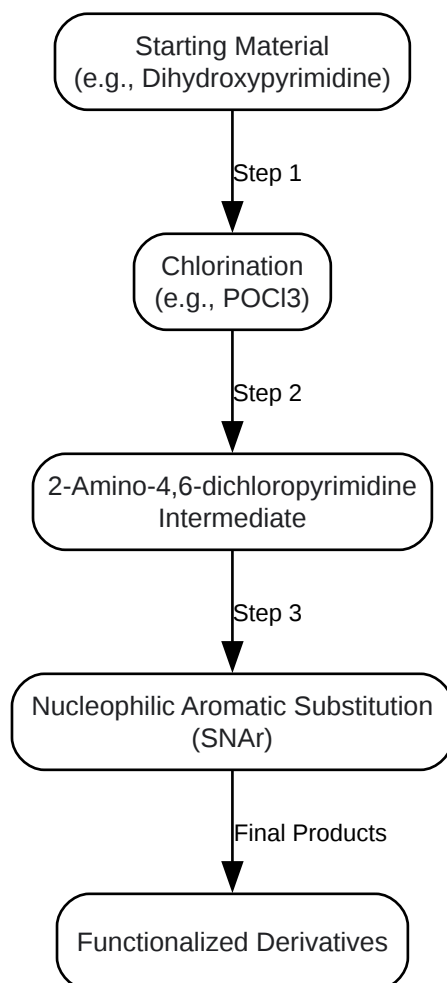
The synthesis of substituted aminopyridines and aminopyrimidines often involves multi-step processes, starting from readily available precursors. The strategic introduction of amino and chloro groups is key to building the desired molecular architecture.

General Synthetic Strategy

A common approach involves the construction of the heterocyclic ring followed by functional group interconversion. For instance, the synthesis of 5-substituted 2-amino-4,6-dichloropyrimidines can be achieved from the corresponding 2-amino-4,6-dihydroxypyrimidine analogs.[6] This transformation is typically accomplished using a strong chlorinating agent like phosphorus oxychloride (POCl₃).[7]

A patent describes a method for preparing 2-amino-4,6-dichloro-5-carboxamidopyrimidine starting from 2-amino-4,6-dimethoxypyrimidine, which undergoes nitrosation, reduction, formylation, hydrolysis, and finally chlorination.[7] This highlights a versatile route to functionalized dichloropyrimidines.

Diagram 1: Generalized Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of functionalized 2-amino-4,6-dichloropyrimidine derivatives.

Key Experimental Protocol: Chlorination of a Dihydroxypyrimidine Intermediate

This protocol is adapted from established methods for the synthesis of dichloropyrimidines.^[6]
^[7]

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add the 2-amino-4,6-dihydroxypyrimidine precursor (1 equivalent).
- **Addition of Reagents:** Carefully add phosphorus oxychloride (POCl_3) (excess, e.g., 5-10 equivalents) and a catalytic amount of a tertiary amine such as N,N-dimethylaniline.
- **Heating:** Heat the reaction mixture to reflux (typically 105-110 °C) for several hours.^[7] The reaction progress should be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Carefully quench the excess POCl_3 by slowly pouring the reaction mixture into ice water.
- **pH Adjustment and Isolation:** Neutralize the acidic solution with a base (e.g., ammonia water) to a pH of 4.0-4.5, which may be followed by further adjustment to pH 7.0-7.5 to precipitate the product.^[7]
- **Purification:** Collect the solid product by filtration, wash with water, and dry. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.

Causality behind Experimental Choices:

- **Excess POCl_3 :** Ensures complete conversion of the hydroxyl groups to chlorides.
- **N,N-dimethylaniline:** Acts as a catalyst to facilitate the chlorination reaction.
- **Quenching in Ice Water:** A highly exothermic reaction that needs to be controlled to prevent overheating and potential side reactions.
- **pH Adjustment:** The product's solubility is pH-dependent; adjusting the pH allows for maximum precipitation and isolation.

Part 3: Analytical Characterization

A combination of spectroscopic techniques is essential for the structural elucidation and purity assessment of **2-amino-4,6-dichloronicotinamide** and its analogs.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for determining the precise connectivity of atoms. For isotopically labeled compounds like 2-Amino-4,6-dichloropyrimidine- $^{13}\text{C}_2$, NMR can provide even deeper structural insights through the observation of ^{13}C - ^{13}C coupling.[\[5\]](#)

- ^1H NMR: The proton NMR spectrum would show characteristic signals for the amino group protons (often a broad singlet) and any protons on the pyridine or pyrimidine ring.[\[5\]](#)[\[8\]](#)
- ^{13}C NMR: The carbon NMR spectrum provides information on the carbon skeleton. The chemical shifts of the carbons are influenced by the attached functional groups (amino, chloro, and amide).[\[9\]](#)[\[10\]](#)

Table 2: Predicted NMR Data for 2-Amino-4,6-dichloropyrimidine

Nucleus	Predicted Chemical Shift (δ) ppm	Multiplicity	Solvent
^1H (-NH ₂)	~7.0 - 8.0	Broad Singlet	DMSO-d ₆
^1H (H-5)	~6.5 - 7.5	Singlet	DMSO-d ₆
^{13}C (C2)	~162	Singlet	DMSO-d ₆
^{13}C (C4/C6)	~160	Singlet	DMSO-d ₆
^{13}C (C5)	~105	Singlet	DMSO-d ₆

Note: These are approximate values and can vary based on experimental conditions.[\[5\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of specific functional groups.

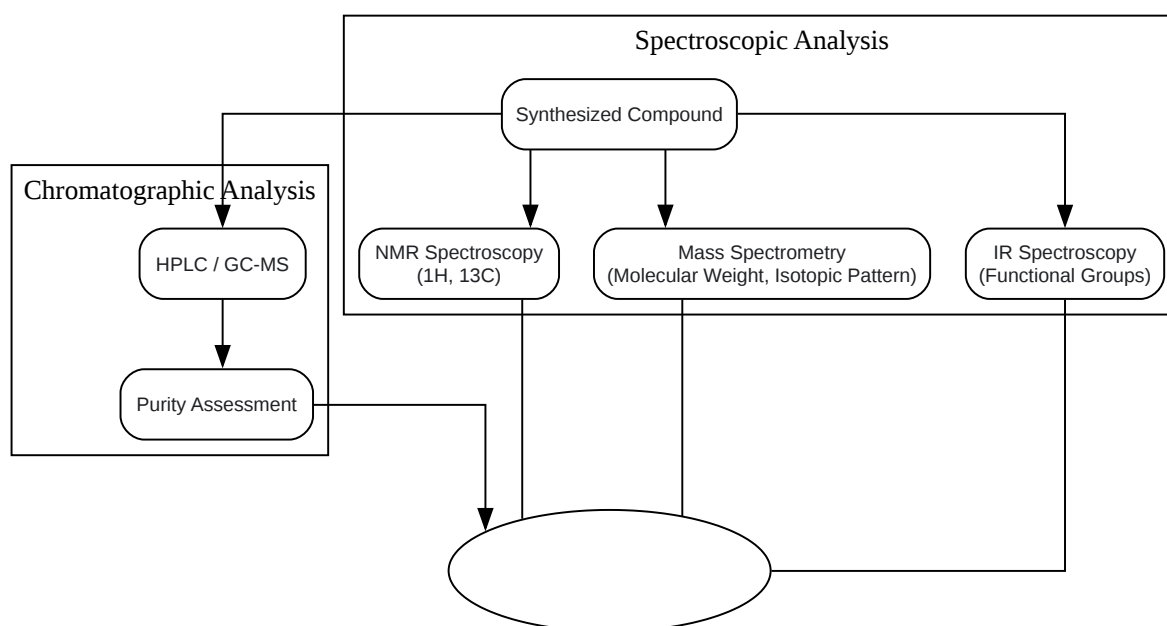
- N-H Stretching: The amino group (NH₂) typically shows stretching vibrations in the range of 3300-3500 cm^{-1} .[\[8\]](#)

- C=O Stretching: The amide carbonyl (C=O) group will exhibit a strong absorption band around 1660-1680 cm^{-1} .
- C-Cl Stretching: Carbon-chlorine bonds will have characteristic absorptions in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and elemental composition of the compound. The presence of two chlorine atoms will result in a characteristic isotopic pattern (M, M+2, M+4) in the mass spectrum, which is a definitive indicator of a dichlorinated compound.

Diagram 2: Analytical Workflow for Structural Confirmation



[Click to download full resolution via product page](#)

Caption: A comprehensive workflow for the analytical characterization of the target compound.

Part 4: Applications in Research and Drug Development

The 2-aminopyrimidine and 2-aminopyridine scaffolds are privileged structures in medicinal chemistry due to their ability to form key hydrogen bond interactions with biological targets.

Role as a Chemical Intermediate

2-Amino-4,6-dichloropyrimidine and its derivatives are versatile intermediates for synthesizing a wide range of biologically active molecules.[\[11\]](#)[\[12\]](#) The two chlorine atoms are susceptible to nucleophilic aromatic substitution (S_NAr), allowing for the introduction of various functional groups at the 4- and 6-positions.[\[13\]](#) This chemical handle is invaluable for creating libraries of compounds for drug screening.

Therapeutic Potential

Derivatives of these scaffolds have shown promise in several therapeutic areas:

- **Antiviral Agents:** 2-amino-4,6-dichloropyrimidine has been investigated for its broad-spectrum antiviral activity.[\[6\]](#)
- **Anti-inflammatory Agents:** Certain 5-substituted 2-amino-4,6-dichloropyrimidines have been shown to inhibit nitric oxide (NO) production, suggesting potential as anti-inflammatory agents.[\[6\]](#)
- **Anticancer Research:** The aminopyrimidine core is a common feature in kinase inhibitors, a major class of anticancer drugs.[\[5\]](#) The ability to functionalize the scaffold allows for the fine-tuning of selectivity and potency against specific cancer-related kinases.[\[14\]](#)[\[15\]](#)

Part 5: Safety and Handling

As with any chlorinated organic compound, proper safety precautions must be followed when handling **2-amino-4,6-dichloronicotinamide** and its analogs.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[16\]](#)[\[17\]](#)

- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[16][17]
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[16][18] Avoid formation of dust and aerosols.[17]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from strong oxidizing agents.[4][16]

In case of fire, use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.
[16] Firefighters should wear self-contained breathing apparatus.[16]

References

- Thermo Fisher Scientific. (2025). Safety Data Sheet for 4-Amino-2,6-dichloropyridine.
- Howei Pharm. (n.d.). CAS 918898-03-0 C₆H₅Cl₂N₃O 4-Amino-2,6-dichloronicotinamide ≥95%.
- Echemi. (n.d.). N-(2-Amino-4,6-dichloro-5-pyrimidinyl)formamide Safety Data Sheets.
- Sigma-Aldrich. (n.d.). 2-Amino-4,6-dichloronicotinic acid | 1864073-67-5.
- BLD Pharm. (n.d.). 1864073-67-5|2-Amino-4,6-dichloronicotinic acid.
- Tokyo Chemical Industry. (n.d.). 2-Amino-4,6-dichloropyrimidine | 56-05-3.
- ChemicalBook. (2025). 2-Amino-4,6-dichloro-nicotinic acid methyl ester | 1044872-40-3.
- PubChem. (n.d.). 2-Amino-4,6-dichloropyrimidine | C₄H₃Cl₂N₃ | CID 65522.
- Benchchem. (n.d.). Quantitative Analysis of 2-Amino-4,6-dichloropyrimidine-13C₂: A Comparative Guide to Accuracy and Precision.
- Chemsrvc. (2025). 4-AMINO-2,6-DICHLORONICOTINAMIDE | CAS#:918898-03-0.
- AK Scientific, Inc. (n.d.). Safety Data Sheet: 2-Amino-4-chloro-6-nitrophenol.
- Academia.edu. (2015). An efficient and simple methodology for the synthesis of 2-amino-4-(N-alkyl/arylamino)-6-chloropyrimidines.
- MDPI. (2022).
- Thermo Fisher Scientific. (n.d.). 2-Amino-4,6-dichloropyrimidine, 98% 5 g. Retrieved from Thermo Scientific Chemicals website.
- Google Patents. (2016). CN105949133A - 2-amino-4,6-dichloro-5-formamide pyrimidine synthesis method.
- Merck Index. (n.d.). 2-Amino-4,6-dichlorophenol.
- MDPI. (2024). Synthesis, Cytotoxicity, and Photophysical Investigations of 2-Amino-4,6-diphenylnicotinonitriles: An Experimental and Theoretical Study.
- PMC. (n.d.).

- Google Patents. (2016). CN105646372A - Preparation method of 2-amino-4,6-dichloro-5-formamine pyrimidine.
- Benchchem. (n.d.). Application Notes and Protocols for NMR Spectroscopy of 2-Amino-4,6-dichloropyrimidine-¹³C₂.
- ResearchGate. (2026). A novel strategy for the synthesis of 2-amino-4,6-diarylNicotinonitrile.
- Made-in-China.com. (2026). Applications of 5-Amino-4,6-dichloropyrimidine in Drug Discovery.
- Frontiers. (2023).
- PMC. (2025). Unnatural Amino Acids: Strategies, Designs and Applications in Medicinal Chemistry and Drug Discovery.
- Thermo Fisher Scientific. (n.d.). 2-Amino-4,6-dichloropyrimidine, 98% 25 g. Retrieved from Thermo Scientific Chemicals website.
- PubMed. (2013). The infrared, Raman, NMR and UV spectra, ab initio calculations and spectral assignments of 2-amino-4-chloro-6-methoxypyrimidine.
- PubChem. (n.d.). N-(2-Amino-4,6-dichloropyrimidin-5-yl)formamide.
- MDPI. (2024). Amino Acid Biosynthesis Inhibitors in Tuberculosis Drug Discovery.
- Shimadzu. (n.d.). Analytical Methods for Amino Acids.
- ChemRxiv. (2024).
- Google Patents. (n.d.). WO2007117665A2 - Derivatization-enhanced analysis of amino acids and peptides.
- CDC Stacks. (n.d.). A Sampling and Analysis Method for Two Amino Alcohols.
- MDPI. (2022). SNAr Reactions on 2-Amino-4,6-dichloropyrimidine-5-carbaldehyde.
- RSC Publishing. (2025).
- PubMed. (2008). Mechanistic aspects of 4-amino-2,6-dichlorophenol-induced in vitro nephrotoxicity.
- Semantic Scholar. (2024). Synthesis, Cytotoxicity, and Photophysical Investigations of 2-Amino-4,6-diphenylnicotinonitriles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-AMINO-2,6-DICHLORONICOTINAMIDE | CAS#:918898-03-0 | Chemsrcc \[chemsrc.com\]](#)

- [2. 2-Amino-4,6-dichloropyrimidine | C4H3Cl2N3 | CID 65522 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. A11330.14 \[thermofisher.com\]](#)
- [4. 2-Amino-4,6-dichloropyrimidine, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. 5-Substituted 2-amino-4,6-dihydroxypyrimidines and 2-amino-4,6-dichloropyrimidines: synthesis and inhibitory effects on immune-activated nitric oxide production - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. CN105646372A - Preparation method of 2-amino-4,6-dichloro-5-formamine pyrimidine - Google Patents \[patents.google.com\]](#)
- [8. Synthesis, Cytotoxicity, and Photophysical Investigations of 2-Amino-4,6-diphenylnicotinonitriles: An Experimental and Theoretical Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. The infrared, Raman, NMR and UV spectra, ab initio calculations and spectral assignments of 2-amino-4-chloro-6-methoxypyrimidine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. \(PDF\) An efficient and simple methodology for the synthesis of 2-amino-4- \(N-alkyl/arylamino\)-6-chloropyrimidines \[academia.edu\]](#)
- [12. nbino.com \[nbino.com\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. Mechanisms Behind the Pharmacological Application... | F1000Research \[f1000research.com\]](#)
- [15. Unnatural Amino Acids: Strategies, Designs and Applications in Medicinal Chemistry and Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. fishersci.com \[fishersci.com\]](#)
- [17. echemi.com \[echemi.com\]](#)
- [18. aksci.com \[aksci.com\]](#)
- [To cite this document: BenchChem. \[Part 1: Chemical Identity and Physicochemical Properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b13653695/docs#part-1-chemical-identity-and-physicochemical-properties\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)